

An In-depth Technical Guide to the Elemental Properties and Characteristics of Beryllium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beryllium*

Cat. No.: *B148099*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Beryllium (Be), a steel-gray alkaline earth metal with atomic number 4, possesses a unique combination of physical, chemical, and nuclear properties that make it a critical material in a wide range of advanced technological applications.^{[1][2]} Its low density, high specific stiffness, exceptional thermal conductivity, and transparency to X-rays are among the key characteristics that drive its use in the aerospace, nuclear, and electronics industries.^{[3][4][5][6]} This guide provides a comprehensive overview of the core elemental properties of **beryllium**, presented in a structured format for easy reference and comparison. Detailed methodologies for key experimental procedures are outlined, and logical relationships between **beryllium**'s properties and its applications are visualized.

Atomic and Physical Properties

Beryllium is a lightweight yet remarkably rigid metal.^{[1][4]} Its modulus of elasticity is approximately 35% greater than that of steel, and it boasts a high melting point and excellent thermal stability.^{[1][7]} These properties, combined with its low density, result in an exceptionally high specific stiffness (ratio of modulus to density), which is about six times greater than that of any other metal or alloy.^[4]

Table 1: Atomic and Core Physical Properties of **Beryllium**

Property	Value
Atomic Number	4[1]
Atomic Mass	9.0121831 u[8]
Electron Configuration	[He] 2s ² [1][9]
Oxidation State	+2[10][11]
Density (at 20°C)	1.85 g/cm ³ [3]
Melting Point	1287 °C (1560 K)[1][3]
Boiling Point	2468 °C (2741 K)[3][12]
Crystal Structure	Hexagonal Close-Packed (HCP)[1][13]

Table 2: Mechanical and Thermal Properties of **Beryllium**

Property	Value
Young's Modulus	287 GPa[1]
Tensile Strength	370 MPa[5][14]
Shear Modulus	135 GPa[5][14]
Rockwell B Hardness	75-85[5][14]
Specific Heat	1925 J·kg ⁻¹ ·K ⁻¹ [1]
Thermal Conductivity	216 W·m ⁻¹ ·K ⁻¹ [1][5]
Coefficient of Thermal Expansion (@25°C)	11.5 µm/m°C[5]

Chemical Properties

Beryllium's chemical behavior is largely influenced by its small atomic and ionic radii.[1] It exhibits a diagonal relationship with aluminum, sharing some chemical similarities.[1][15] At room temperature, **beryllium** develops a thin passivation layer of oxide (1-10 nm thick) that protects it from further oxidation and corrosion in air.[1] This oxide layer allows it to resist attack

by nitric acid.[14] However, it readily dissolves in non-oxidizing acids like hydrochloric and sulfuric acid.[10] **Beryllium** and its compounds are toxic and can be carcinogenic.[3]

Nuclear Properties and Isotopes

Naturally occurring **beryllium** is almost entirely the stable isotope ^9Be , making it a monoisotopic element.[1][8] It has a low thermal neutron absorption cross-section and a high scattering cross-section, making it an excellent material for neutron moderators and reflectors in nuclear reactors.[3][4][16] **Beryllium** can also be used as a neutron source when bombarded with alpha particles.[3][17]

Table 3: Key Isotopes of **Beryllium**

Isotope	Natural Abundance	Half-life	Decay Mode
^7Be	Trace	53.22 days	Electron Capture (ϵ)[1][18]
^9Be	100%	Stable	-[1][8]
^{10}Be	Trace	1.387×10^6 years	Beta Decay (β^-)[1][18]

Experimental Protocols

Precise measurement of **beryllium**'s properties is crucial for its application in high-performance systems. The following are outlines of standard experimental methodologies.

Determination of Young's Modulus (Tensile Testing)

- Objective: To measure the stiffness of **beryllium**.
- Methodology: A **beryllium** sample of known dimensions is subjected to a uniaxial tensile force. The resulting elongation (strain) is measured as the force (stress) is increased.
 - Sample Preparation: A standardized test specimen is machined from **beryllium** stock.
 - Instrumentation: A universal testing machine equipped with an extensometer is used.

- Procedure: The specimen is mounted in the testing machine. A load is applied at a constant rate, and the corresponding elongation is recorded.
- Data Analysis: A stress-strain curve is plotted. The Young's modulus is calculated from the slope of the initial, linear-elastic portion of this curve.[\[19\]](#)

Measurement of Electrical Resistivity (Four-Point Probe Method)

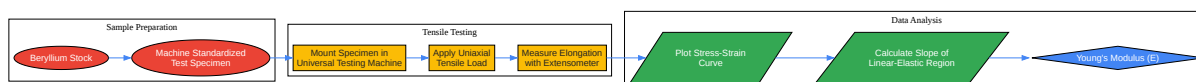
- Objective: To determine the electrical conductivity of **beryllium**.
- Methodology: The four-point probe method is employed to minimize the influence of contact resistance on the measurement.
 - Sample Preparation: A thin, flat sample of **beryllium** with a uniform thickness is prepared.
 - Instrumentation: A four-point probe head connected to a current source and a voltmeter.
 - Procedure: Four equally spaced probes are brought into contact with the sample surface. A known DC current is passed through the two outer probes, and the voltage drop across the two inner probes is measured.[\[20\]](#)[\[21\]](#)
 - Data Analysis: The sheet resistance is calculated from the measured current and voltage. The bulk resistivity is then determined by multiplying the sheet resistance by the sample thickness.[\[20\]](#) Electrical conductivity is the reciprocal of resistivity.

Determination of Crystal Structure (X-Ray Diffraction - XRD)

- Objective: To confirm the hexagonal close-packed (HCP) crystal structure of **beryllium**.
- Methodology: XRD is used to analyze the crystallographic structure of a material.
 - Sample Preparation: A fine powder of **beryllium** is prepared to ensure random orientation of the crystallites.[\[14\]](#)
 - Instrumentation: An X-ray diffractometer with a known X-ray source (e.g., Cu K α).

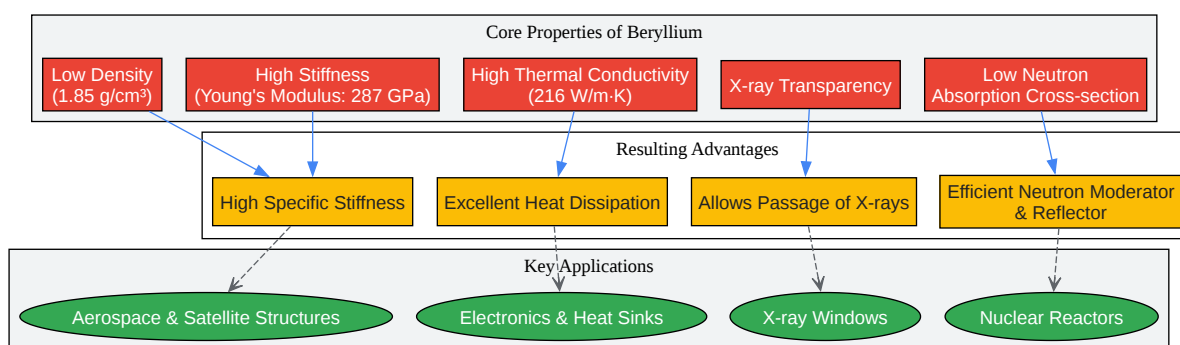
- Procedure: The powdered sample is placed in the diffractometer. A beam of monochromatic X-rays is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).^{[16][17]}
- Data Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ , will show a series of peaks. The positions and intensities of these peaks are characteristic of the material's crystal structure. By applying Bragg's Law, the interplanar spacing can be calculated, and the crystal structure can be identified as HCP.^[22]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining Young's Modulus of **beryllium**.



[Click to download full resolution via product page](#)

Caption: Logical relationships of **beryllium**'s properties and applications.

Health and Safety Considerations

Inhalation of **beryllium** dust or fumes can lead to a chronic, debilitating, and sometimes fatal lung disease called Chronic **Beryllium** Disease (CBD) or berylliosis.[7] **Beryllium** is also classified as a human carcinogen by the International Agency for Research on Cancer (IARC) and the National Toxicology Program (NTP). Therefore, strict industrial hygiene practices and engineering controls are mandatory when handling **beryllium** and its compounds to minimize worker exposure.

Conclusion

Beryllium's distinctive combination of low density, high stiffness, and superior thermal and nuclear properties solidifies its role as a critical material in numerous high-technology sectors. A thorough understanding of its elemental characteristics, supported by robust experimental validation, is essential for its safe and effective application in research, development, and industry. The data and methodologies presented in this guide offer a foundational resource for professionals working with this unique and valuable element.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 2. Beryllium - Wikipedia [en.wikipedia.org]
- 3. domadia.net [domadia.net]
- 4. THERMAL CONDUCTIVITY OF BERYLLIUM OXIDE IN THE RANGE FROM 1000 TO 2000 C (Journal Article) | OSTI.GOV [osti.gov]
- 5. reference.lowtemp.org [reference.lowtemp.org]
- 6. researchgate.net [researchgate.net]
- 7. pubs.aip.org [pubs.aip.org]
- 8. mgchemicals.com [mgchemicals.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. Determination of Beryllium by Fluorometric Method - 911Metallurgist [911metallurgist.com]
- 11. apps.dtic.mil [apps.dtic.mil]
- 12. infinitalab.com [infinitalab.com]
- 13. benchchem.com [benchchem.com]
- 14. tandfonline.com [tandfonline.com]
- 15. X-ray Diffraction Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 16. physics.bu.edu [physics.bu.edu]
- 17. e3s-conferences.org [e3s-conferences.org]
- 18. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
- 19. Four Point Probe Measurement Explained [suragus.com]
- 20. valipod.com [valipod.com]

- 21. people.sabanciuniv.edu [people.sabanciuniv.edu]
- 22. linseis.com [linseis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Elemental Properties and Characteristics of Beryllium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b148099#elemental-properties-and-characteristics-of-beryllium>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com